

# Molecular formula and weight of Allyl 4-Hydroxybenzoate

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## Compound of Interest

Compound Name: **Allyl 4-Hydroxybenzoate**

Cat. No.: **B100444**

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An In-Depth Technical Guide to **Allyl 4-Hydroxybenzoate**: Synthesis, Properties, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Allyl 4-Hydroxybenzoate**, a significant chemical intermediate and monomer. Designed for researchers, chemists, and professionals in drug development and materials science, this document delves into the compound's core properties, synthesis methodologies, and key applications, grounding all information in established scientific principles and authoritative data.

## Core Chemical Identity and Properties

**Allyl 4-Hydroxybenzoate** (also known as Allylparaben) is an organic compound belonging to the paraben and benzoate ester families. It is structurally characterized by a central benzene ring functionalized with a hydroxyl group and an allyl ester group at the para (1,4) positions. This unique combination of a reactive allyl group and a phenolic moiety makes it a versatile building block in organic synthesis and polymer chemistry.

The fundamental identifiers and properties of **Allyl 4-Hydroxybenzoate** are summarized below. The molecular weight is a calculated value based on its chemical formula and is crucial for stoichiometric calculations in synthesis and analysis.[\[1\]](#)

## Diagram: Chemical Structure of Allyl 4-Hydroxybenzoate

Caption: Molecular structure of **Allyl 4-Hydroxybenzoate** (prop-2-enyl 4-hydroxybenzoate).

## Table 1: Key Identifiers and Properties

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	[1][2]
Molecular Weight	178.18 g/mol	[1]
CAS Number	18982-18-8	[1][2][3]
IUPAC Name	prop-2-enyl 4-hydroxybenzoate	[1]
Common Synonyms	Allylparaben, 4-Hydroxybenzoic Acid Allyl Ester	[4]

## Physicochemical Characteristics

The physical state and solubility of a compound are critical parameters for its handling, storage, and application in various experimental setups. **Allyl 4-Hydroxybenzoate** is a solid at room temperature, appearing as a white crystalline powder.[4] Its solubility in alcohols like methanol dictates the choice of solvents for reactions, purification, and analytical procedures.[4]

## Table 2: Physicochemical Data

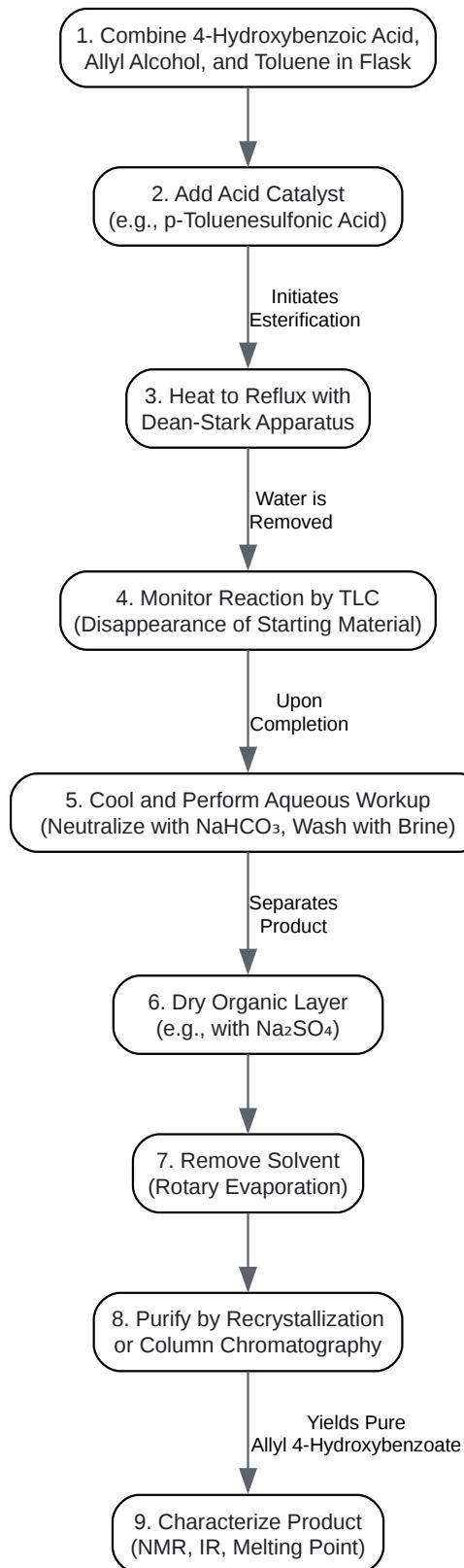
Property	Value	Source(s)
Physical State	White to almost white powder/crystal	[4]
Melting Point	101.0 - 105.0 °C	[4]
Solubility	Soluble in Methanol	[4]
Storage Temperature	Room temperature, in a cool, dark place	[4]

## Synthesis Protocol and Mechanistic Rationale

The synthesis of **Allyl 4-Hydroxybenzoate** is most commonly achieved via Fischer-Speier esterification. This acid-catalyzed reaction involves the condensation of 4-hydroxybenzoic acid with allyl alcohol. The mechanism is a cornerstone of organic chemistry, providing a reliable and scalable route to the desired ester.

**Expertise & Causality:** The choice of an acid catalyst, typically sulfuric acid ( $H_2SO_4$ ) or p-toluenesulfonic acid (PTSA), is critical. The catalyst protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon significantly more electrophilic and thus more susceptible to nucleophilic attack by the hydroxyl group of allyl alcohol. The reaction is reversible, so driving it to completion requires the removal of water as it is formed, typically by azeotropic distillation using a Dean-Stark apparatus.

## Diagram: Synthesis Workflow via Fischer Esterification

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Caption: Step-by-step workflow for the synthesis of **Allyl 4-Hydroxybenzoate**.

## Detailed Experimental Protocol

This protocol is a self-validating system; successful completion of each step ensures the integrity of the next.

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a Dean-Stark trap and a reflux condenser.
- **Charging Reactants:** To the flask, add 4-hydroxybenzoic acid (1.0 eq.), allyl alcohol (1.5 eq.), and a suitable solvent for azeotropic water removal (e.g., toluene). The excess allyl alcohol helps shift the reaction equilibrium towards the product side.
- **Catalysis:** Add a catalytic amount of p-toluenesulfonic acid (approx. 0.05 eq.).
- **Reaction:** Heat the mixture to reflux. Water will begin to collect in the Dean-Stark trap, providing a visual indicator of reaction progress. Monitor the reaction's completion using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Transfer it to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst), water, and brine.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically a solid. Purify it via recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final, high-purity **Allyl 4-Hydroxybenzoate**.
- **Characterization:** Confirm the structure and purity of the final product using techniques such as NMR spectroscopy, IR spectroscopy, and melting point analysis. Commercially available standards typically show a purity of >98% by GC.[\[4\]](#)

## Applications in Research and Drug Development

While classic parabens (methyl, propyl, butyl esters of 4-hydroxybenzoic acid) are widely known for their antimicrobial and preservative properties in pharmaceuticals and cosmetics, **Allyl 4-Hydroxybenzoate**'s primary value lies in its dual functionality.[5][6]

- Monomer for Advanced Polymers: The terminal allyl group is a reactive site for polymerization. **Allyl 4-Hydroxybenzoate** serves as a key monomer in the synthesis of specialized polymers and optical resins. For example, it has been used to create cyclomatrix polyphosphazene resins, which exhibit high thermal stability and flame-retardant properties, making them valuable in advanced materials science.[7]
- Precursor for Functional Materials: The phenolic hydroxyl group can be further functionalized, while the allyl group provides a polymerization handle. This allows for the design of complex macromolecules. Recent research has demonstrated its use in creating biosourced, degradable polymers.[8] In one study, polymers derived from **Allyl 4-Hydroxybenzoate** and lactide were synthesized and showed promising antimicrobial activity against *Staphylococcus aureus*, highlighting a potential route to developing novel, active, and degradable biomaterials.[8]
- Intermediate in Organic Synthesis: The compound is a valuable intermediate for synthesizing more complex molecules. The allyl group can undergo various transformations (e.g., isomerization, oxidation, metathesis), and the phenol group can be modified, making it a versatile platform for building diverse chemical structures relevant to drug discovery. For instance, the Claisen rearrangement of related allyl aryl ethers is a well-established method for introducing allyl groups onto a benzene ring, a common motif in natural products and pharmaceuticals.[9][10]

## Safety, Handling, and Toxicology

As a laboratory chemical, **Allyl 4-Hydroxybenzoate** must be handled with appropriate care. It is intended for research use only (RUO).[4]

- GHS Hazard Classification: The primary hazard identified is its potential to cause an allergic skin reaction (Skin Sensitization, Category 1; H317).[1][4]
- Precautionary Measures:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]

- P280: Wear protective gloves, protective clothing, and eye protection.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Professionals should always consult the latest Safety Data Sheet (SDS) from their supplier before handling this compound.

## Conclusion

**Allyl 4-Hydroxybenzoate** is a compound of significant interest due to its versatile chemical nature. With a molecular formula of  $C_{10}H_{10}O_3$  and a molecular weight of 178.18 g/mol , it serves as a crucial building block in materials science and a potential platform for developing novel functional polymers. Its synthesis is straightforward via established esterification methods, and its reactive allyl and hydroxyl groups open numerous avenues for further chemical modification. While its primary hazard is skin sensitization, proper laboratory handling procedures ensure its safe use in research and development settings.

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